

Essential Safety and Handling Guidance for GSK217

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Compound of Interest

Compound Name: GSK217

Cat. No.: B12387864

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols for the handling and disposal of **GSK217**, a potent and selective BET BD2 inhibitor. Given that a specific Safety Data Sheet (SDS) for **GSK217** (CAS No. 2748687-92-3) is not publicly available, the following guidance is based on best practices for handling potent, solid chemical compounds in a laboratory setting. Researchers must exercise caution and adhere to all institutional and national safety regulations.

Physicochemical Data

Property	Value	Source
Chemical Name	2-((1H-indol-4-yl)methyl)-N-ethyl-6-(1-methyl-1H-1,2,3-triazol-4-yl)isonicotinamide	[1]
CAS Number	2748687-92-3	[1][2]
Molecular Formula	C ₂₀ H ₂₀ N ₆ O	[1][3]
Molecular Weight	360.41 g/mol	[3]
Appearance	Solid	[1][3]
Purity	>98% (HPLC)	[1]
Solubility	10 mM in DMSO	[1]
Storage	Solid Powder: -20°C for 12 months, 4°C for 6 months. In Solvent: -80°C for 6 months, -20°C for 6 months.	[1]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **GSK217**. This is a minimum requirement and should be supplemented by a risk assessment of the specific procedures being undertaken.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must comply with ANSI Z87.1 or equivalent standards.
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Check for breakthrough times.
Body Protection	Laboratory Coat	Fully buttoned, with sleeves rolled down.
Respiratory Protection	N95 Respirator or higher	Required when handling the solid powder outside of a certified chemical fume hood to prevent inhalation.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Fume Hood: All handling of solid **GSK217** and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Weighing: Use a balance inside the fume hood or a containment enclosure.
- Spill Kit: Ensure a spill kit appropriate for solid chemical spills is readily accessible.

2. Handling the Solid Compound:

- Don PPE: Before handling, put on all required personal protective equipment as detailed in the table above.
- Weighing: Carefully weigh the desired amount of **GSK217** on weighing paper or in a suitable container. Avoid creating dust.
- Transfer: Use a spatula to transfer the solid. If any static is present, use an anti-static gun.

- Dissolving: To prepare a solution, add the solvent to the vessel containing the weighed **GSK217**. Cap and vortex or sonicate to dissolve.

3. Post-Handling:

- Decontamination: Wipe down the work surface, balance, and any equipment used with an appropriate solvent (e.g., 70% ethanol) to remove any residual contamination.
- Glove Removal: Remove outer gloves first, followed by inner gloves, turning them inside out to prevent skin contact with any potential residue.
- Hand Washing: Wash hands thoroughly with soap and water after completing the work and removing PPE.

Disposal Plan

1. Waste Segregation:

- Solid Waste: All disposable materials contaminated with **GSK217** (e.g., weighing paper, pipette tips, gloves, paper towels) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **GSK217** and any solvent used for rinsing contaminated glassware should be collected in a separate, sealed, and labeled hazardous liquid waste container.

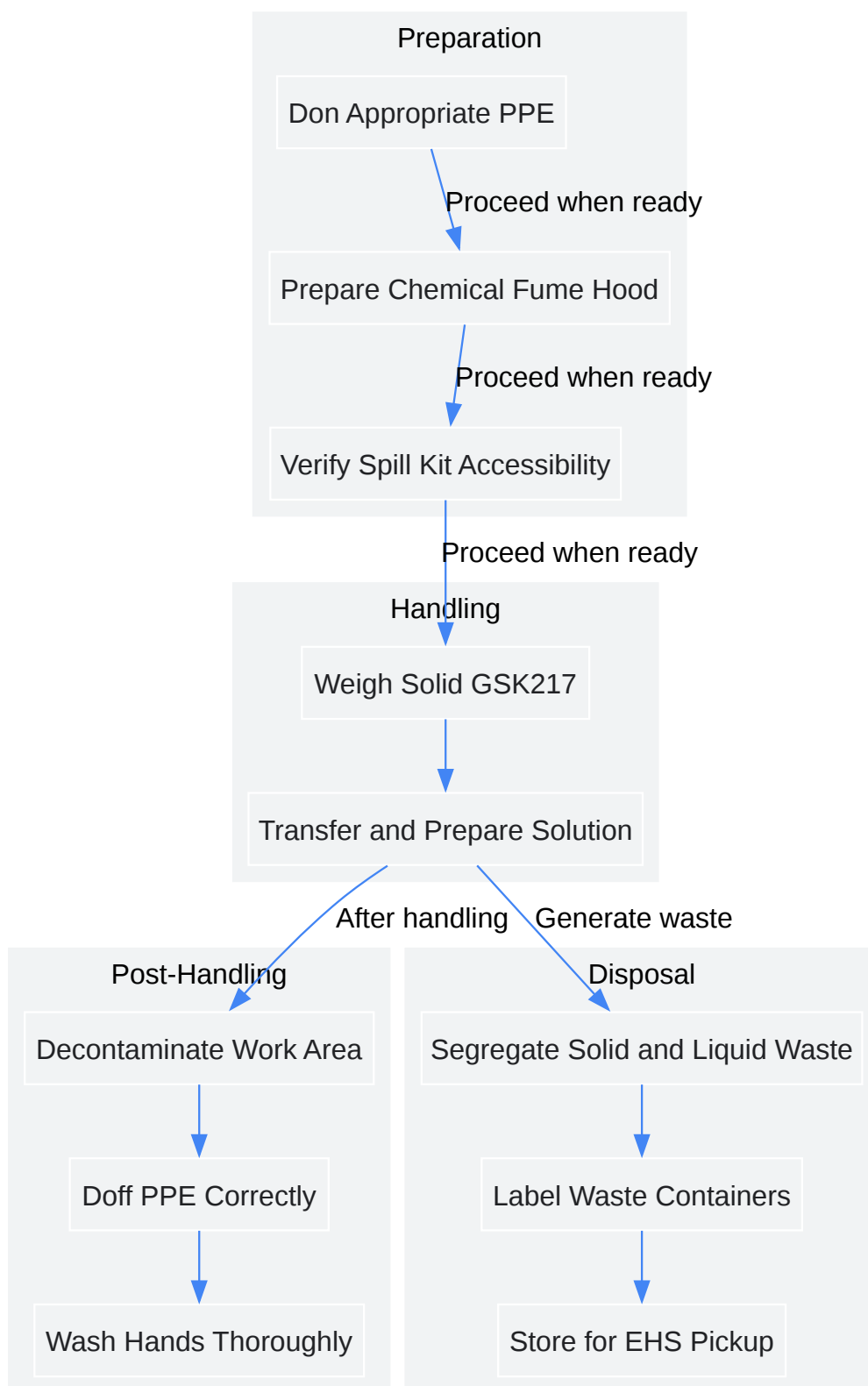
2. Container Labeling:

- All waste containers must be labeled with "Hazardous Waste," the full chemical name "**GSK217**," and the primary hazard(s) (e.g., "Toxic," "Potent Compound").

3. Storage and Disposal:

- Store hazardous waste containers in a designated, secure area away from incompatible materials.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **GSK217** down the drain or in regular trash.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **GSK217**.

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